

# Performance of EDOP-based supercapacitors versus PEDOT-based ones

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4-Ethylenedioxythiophene

Cat. No.: B060921

[Get Quote](#)

## A Comparative Guide to PEDOT-Based Supercapacitors

Poly(3,4-ethylenedioxythiophene), commonly known as PEDOT, is a conductive polymer widely utilized in high-performance supercapacitor electrodes due to its excellent electrical conductivity, high theoretical capacitance, and robust chemical stability.[1][2][3] This guide provides a comparative analysis of various PEDOT-based materials, detailing their electrochemical performance and the experimental protocols used for their evaluation. It is essential to clarify that 3,4-ethylenedioxythiophene (EDOP) is the monomer precursor that is polymerized to create PEDOT.[1] Therefore, a direct performance comparison is between different formulations of the polymer (PEDOT) rather than between the monomer and the polymer.

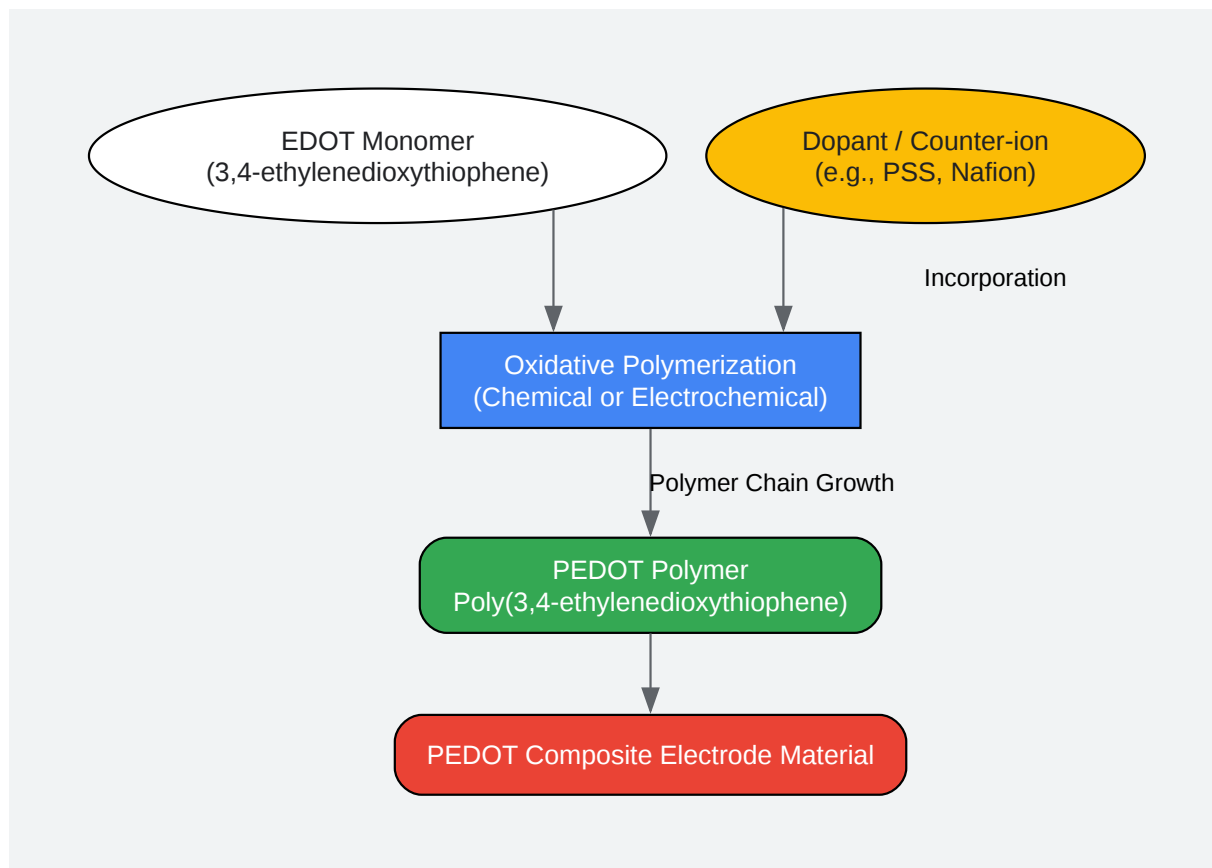
## Performance of PEDOT-Based Supercapacitor Electrodes

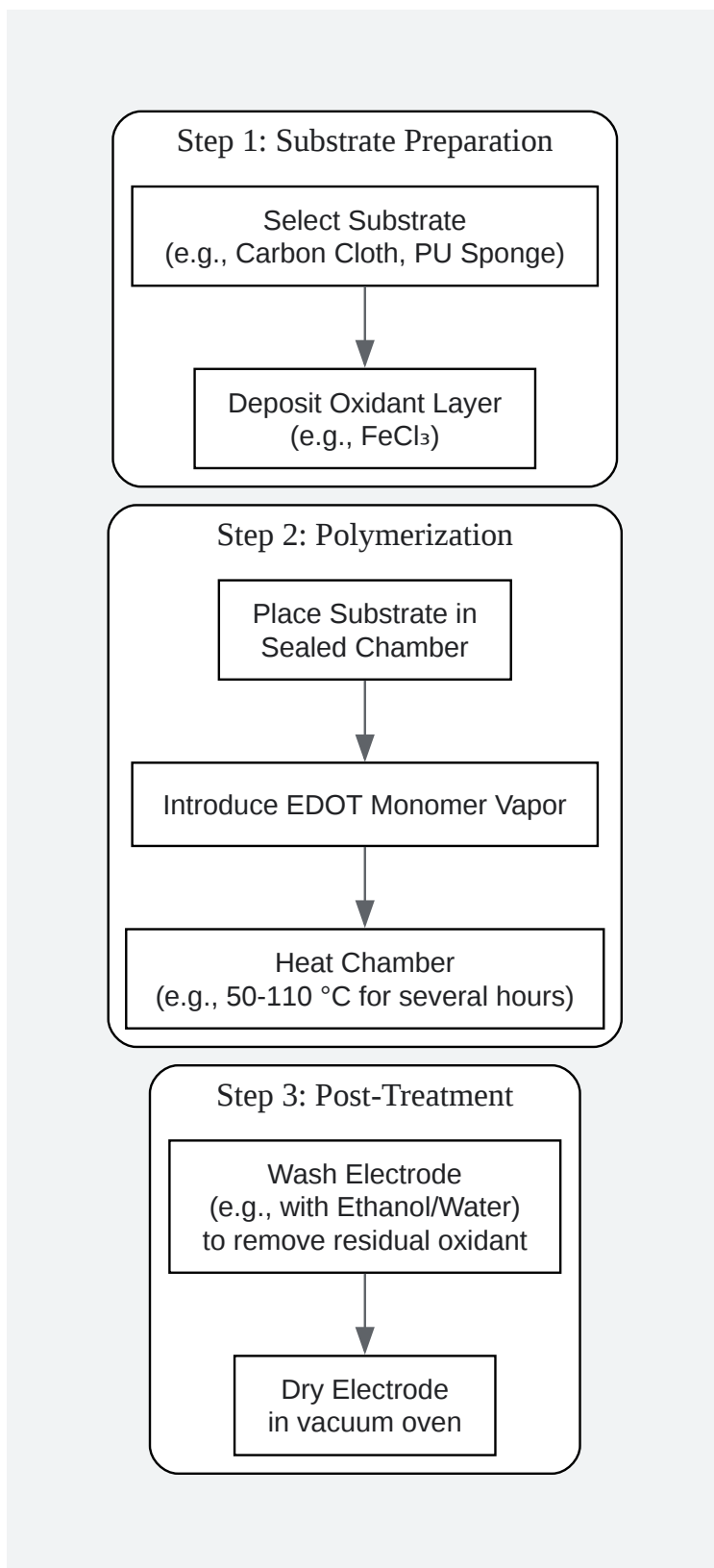
The performance of PEDOT-based supercapacitors can be significantly enhanced by creating composites with other materials like poly(styrene sulfonate) (PSS), carbon nanotubes (CNTs), graphene, or metal oxides. These composites aim to improve conductivity, increase surface area, and enhance cycling stability. The following table summarizes key performance metrics from various studies on different PEDOT-based systems.

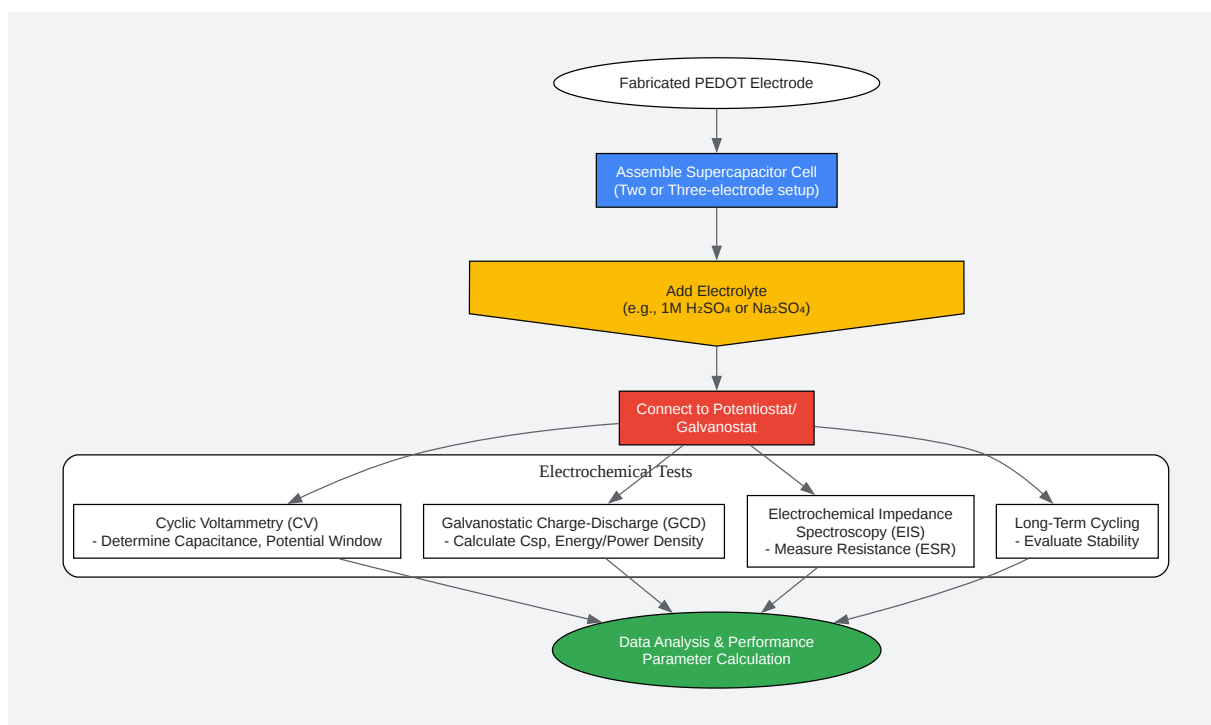
Electrode Material	Specific Capacitance (F/g)	Energy Density (Wh/kg)	Power Density (W/kg)	Cycle Stability (% retention after cycles)	Reference
PEDOTOH/PEO	195.2 @ 10 mV/s	11.2	17,280	~94% after 10,000	<a href="#">[3]</a>
PEDOT:PSS/MWCNTs	51.3 mAh/g	-	-	87.6% after 3,000	<a href="#">[4]</a>
G/PEDOT/MnO <sub>2</sub>	195.7 @ 0.5 A/g	31.4	90	81.1% after 2,000	<a href="#">[5]</a>
PEDOT/Nafion	29.2 @ 0.9 A/g	23.1 mWh/cm <sup>3</sup>	0.5 W/cm <sup>3</sup>	98.7% after 1,000	<a href="#">[6]</a>
PEDOT/rGO	4628.3 mF/cm <sup>2</sup> (Areal)	169.3 μWh/cm <sup>2</sup> (Areal)	-	70% after 70,000	<a href="#">[7]</a>
PEDOT/GnP U Sponge	798.2 mF/cm <sup>2</sup> (Areal)	-	-	101% after 10,000	<a href="#">[8]</a>
PEDOT:PSS/TiO <sub>2</sub>	-	-	-	>80% after 10,000	<a href="#">[9]</a>

## Molecular Structures and Synthesis Pathway

The fundamental relationship between EDOP and PEDOT is a polymerization reaction. This process is crucial for creating the conductive polymer matrix used in the supercapacitor electrode.







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ossila.com [ossila.com]
- 2. researchgate.net [researchgate.net]
- 3. Performance of PEDOTOH/PEO-based Supercapacitors in Agarose Gel Electrolyte - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. PEDOT:Nafion for Highly Efficient Supercapacitors - PMC [pmc.ncbi.nlm.nih.gov]
- 7. cleantechnica.com [cleantechnica.com]
- 8. mdpi.com [mdpi.com]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Performance of EDOP-based supercapacitors versus PEDOT-based ones]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b060921#performance-of-edop-based-supercapacitors-versus-pedot-based-ones]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)